

Application Note: High-Yield Extraction and Purification of Lagochilin from *Lagochilus inebrians*

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Compound of Interest

Compound Name: (1'R,2'R,4'aS,5S,5'R,6'S,8'aS)-
Decahydro-6'-hydroxy-5-(2-
hydroxyethyl)-2',5',8'a-
trimethylspiro(furan-2(3H),1'(2'H)-
naphthalene)-5,5'-dimethanol

Cat. No.: B157932

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Audience: Researchers, scientists, and drug development professionals.

Introduction: *Lagochilus inebrians*, a member of the Lamiaceae family commonly known as intoxicating mint, is a plant native to Central Asia.[1] For centuries, it has been used in traditional medicine, primarily for its antihemorrhagic and hemostatic properties.[1] The principal bioactive compound responsible for these effects is Lagochilin, a diterpene alcohol. This document provides detailed protocols for the high-yield extraction and subsequent purification of Lagochilin for research and drug development purposes. The methods described herein are compiled from published literature to ensure reproducibility and efficiency.

Quantitative Data Summary

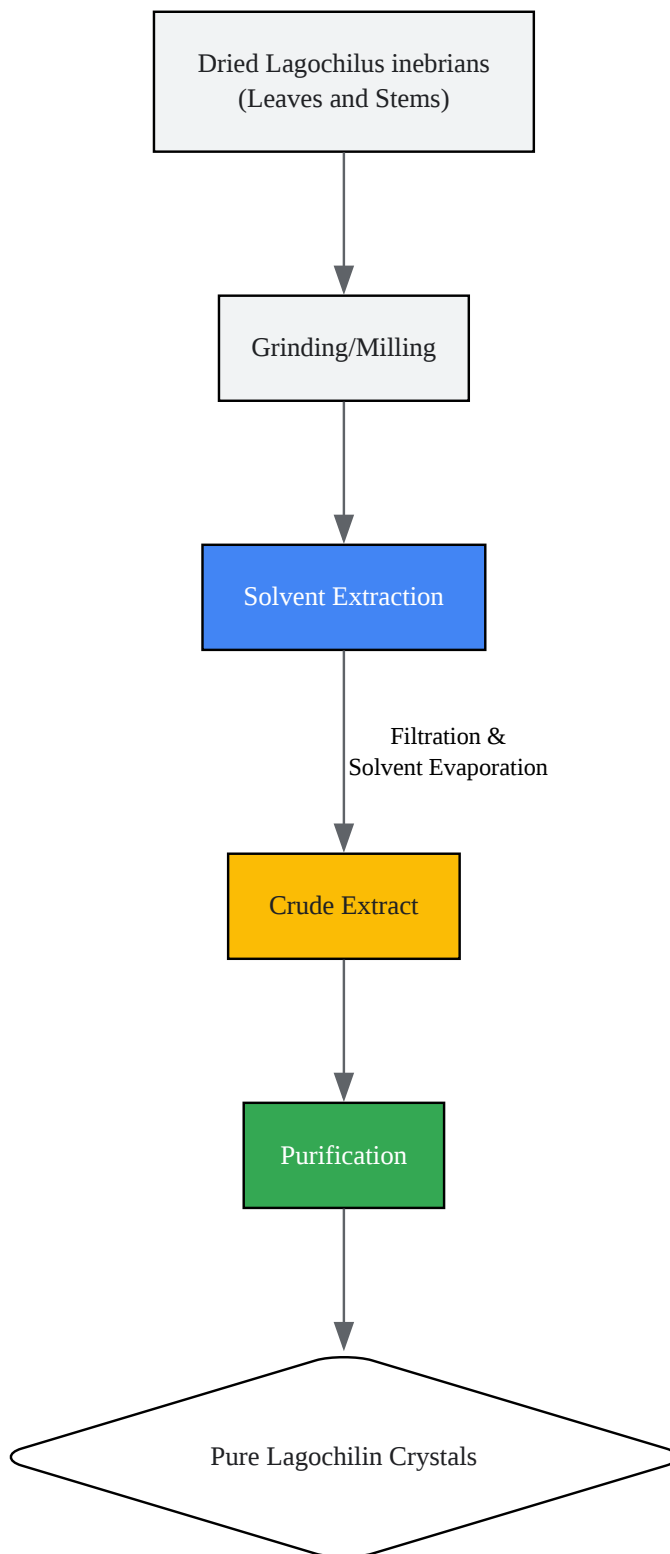
The yield of Lagochilin is highly dependent on the extraction method and solvent used. The following table summarizes reported yields from various techniques.

Extraction Method	Solvent	Reported Yield (% of dry plant weight)	Reference
Hot Solvent Extraction	Dichloroethane	3.0%	[2]
Conventional Method	Not Specified	~1.0%	[3]
Previous Method	Not Specified	0.03%	[2]

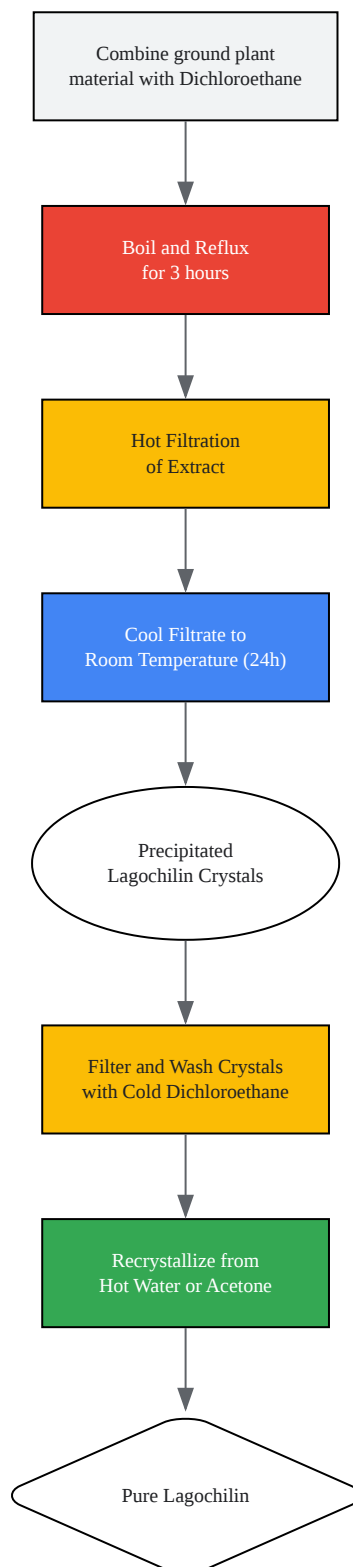
Experimental Workflow Overview

The overall process for obtaining pure Lagochilin involves the preparation of the plant material, solvent-based extraction, and purification of the resulting crude extract, primarily through crystallization and chromatographic techniques.

Overall Workflow for Lagochilin Isolation



Hot Dichloroethane Extraction Protocol

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- To cite this document: BenchChem. [Application Note: High-Yield Extraction and Purification of Lagochilin from Lagochilus inebrians]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157932#extraction-and-purification-of-lagochilin-from-lagochilus-inebrians]

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